

# Personal protective equipment for handling

## 18:0-18:0 PC-d35

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### Compound of Interest

Compound Name: 18:0-18:0 PC-d35

Cat. No.: B11936095

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## Essential Safety and Handling Guide for 18:0-18:0 PC-d35

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **18:0-18:0 PC-d35** (1,2-distearoyl-d35-sn-glycero-3-phosphocholine). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. While **18:0-18:0 PC-d35** is not classified as a hazardous substance, proper handling is necessary to minimize exposure and prevent contamination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

When handling **18:0-18:0 PC-d35**, especially in its powdered form, the following personal protective equipment is recommended to prevent inhalation, skin, and eye contact.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Protective Equipment	Specification and Use
Respiratory Protection	A dust mask, such as a type N95 (US) or type P1 (EN 143), should be worn to avoid inhalation of the powder.[4][6]
Eye Protection	Safety glasses with side shields or tightly fitting safety goggles are required to protect against dust particles.[2][5]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact. Gloves should be inspected before use and disposed of properly after handling.[1]
Body Protection	A standard laboratory coat should be worn to protect personal clothing from contamination.[7]

## Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **18:0-18:0 PC-d35**.

### Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a cool, dry, and well-ventilated place.[1] The recommended storage temperature is -20°C.[1]
- Keep the container tightly sealed to prevent moisture absorption, which can lead to hydrolysis or oxidation.

### Handling and Use:

- All handling of the powdered form should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust formation and inhalation.[1][5]
- Before opening the container, allow it to reach room temperature to prevent condensation of moisture onto the product.

- Weigh the necessary amount of the compound using a clean, dedicated spatula and weighing paper.
- Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.
- After use, securely reseal the container and return it to the recommended storage conditions.
- Clean the work area and any equipment used with an appropriate solvent.

#### Accidental Release Measures:

- In the event of a spill, ensure the area is well-ventilated.
- Wear the appropriate PPE as detailed in the table above.
- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal.  
[1][6] Avoid generating dust during this process.
- Do not let the product enter drains.[1][6]

#### First Aid Procedures:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][6]
- In case of skin contact: Wash the affected area with soap and plenty of water.[1][6]
- In case of eye contact: Flush the eyes with water as a precaution.[1][6] If irritation persists, seek medical attention.
- If swallowed: Rinse the mouth with water. Do not induce vomiting.[1][6]

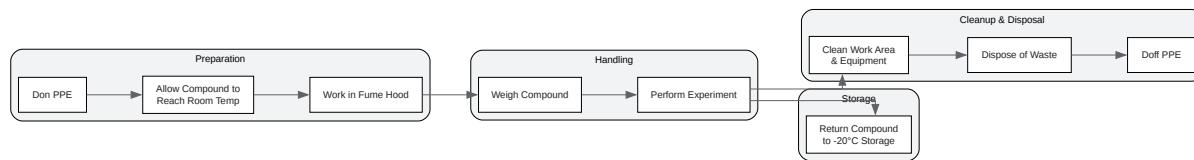
#### Disposal:

- Dispose of unused product and contaminated materials in accordance with local, state, and federal regulations.
- The product may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.

- Contaminated packaging should be disposed of as unused product.[\[1\]](#)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **18:0-18:0 PC-d35** in a laboratory setting, from initial preparation to final disposal.



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